

An In-depth Technical Guide to 2-(Methoxymethyl)pyridine and Its Isomers

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Compound of Interest

Compound Name: 2-(Methoxymethyl)pyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural formula, properties, synthesis, and analysis of **2-(Methoxymethyl)pyridine** and its key structural isomers. This information is critical for professionals in drug discovery and organic synthesis, where pyridine derivatives are common structural motifs.

Introduction to 2-(Methoxymethyl)pyridine

2-(Methoxymethyl)pyridine is a heterocyclic organic compound featuring a pyridine ring substituted at the 2-position with a methoxymethyl group. Its chemical formula is C_7H_9NO , and it has a molecular weight of 123.15 g/mol.[1] This compound and its isomers are valuable intermediates in the synthesis of pharmaceuticals and other fine chemicals.[2][3][4] The pyridine moiety can engage in hydrogen bonding and modulate the electronic properties of a molecule, making it a significant scaffold in medicinal chemistry.

Structural Formula:

- SMILES: COCC1=CC=CC=N1[1][5]
- InChI: InChI=1S/C7H9NO/c1-9-6-7-4-2-3-5-8-7/h2-5H,6H2,1H3[1]
- CAS Number: 23579-92-2[1]

Structural Isomers of 2-(Methoxymethyl)pyridine

The structural isomers of **2-(Methoxymethyl)pyridine** with the same molecular formula, C_7H_9NO , can be categorized into positional isomers and functional group isomers.

Positional Isomers

These isomers differ in the position of the methoxymethyl group on the pyridine ring.

- 3-(Methoxymethyl)pyridine: The methoxymethyl group is at the 3-position.
- 4-(Methoxymethyl)pyridine: The methoxymethyl group is at the 4-position.[\[2\]](#)

Functional Group Isomers

These isomers have different functional groups while maintaining the same molecular formula. Key examples include:

- Methoxypyridines: The methoxy group is directly attached to the pyridine ring, and a methyl group is also on the ring.
 - Examples include various isomers of methyl-methoxypyridine.
- N-Methyl-pyridones: These isomers feature a methyl group on the nitrogen atom of the pyridine ring and a carbonyl group.
 - N-Methyl-2-pyridone: A common and stable isomer.
- Aminophenoxymethanes: These are isomers where the aromatic ring is a benzene ring with an amino and a methoxy group.

Physical and Chemical Properties

The physical and chemical properties of **2-(Methoxymethyl)pyridine** and its isomers are summarized in the table below. These properties are crucial for their handling, separation, and characterization.

Compound	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)
2-(Methoxymethyl)pyridine	C ₇ H ₉ NO	123.15[1]	177.6 at 760 mmHg (Predicted)	N/A	1.01 (Predicted)
3-(Methoxymethyl)pyridine	C ₇ H ₉ NO	123.15[6]	177.6 at 760 mmHg[6]	N/A	1.01[6]
4-(Methoxymethyl)pyridine	C ₇ H ₉ NO	123.15	N/A	N/A	N/A
N-Methyl-2-pyridone	C ₆ H ₇ NO	109.13[7]	250 at 740 mmHg[7]	30-32[7]	1.112 at 25 °C[7]
2-Methoxypyridine	C ₆ H ₇ NO	109.13	142	N/A	1.038 at 25°C
3-Methoxypyridine	C ₆ H ₇ NO	109.13[8]	65 at 15 mmHg[8]	N/A	1.083 at 25 °C[8]
4-Methoxypyridine	C ₆ H ₇ NO	109.13[9]	N/A	N/A	N/A

Note: "N/A" indicates that reliable experimental data was not readily available in the searched sources. Some values are predicted and should be treated as estimates.

Experimental Protocols

Detailed experimental protocols are essential for the synthesis and analysis of these compounds in a research setting.

Synthesis of N-Methyl-2-pyridone

A common method for the synthesis of N-Methyl-2-pyridone involves the methylation of 2-pyridone or the oxidation of 1-methylpyridinium salts. A detailed procedure for the oxidation of 1-methylpyridinium methyl sulfate is provided by Organic Syntheses.

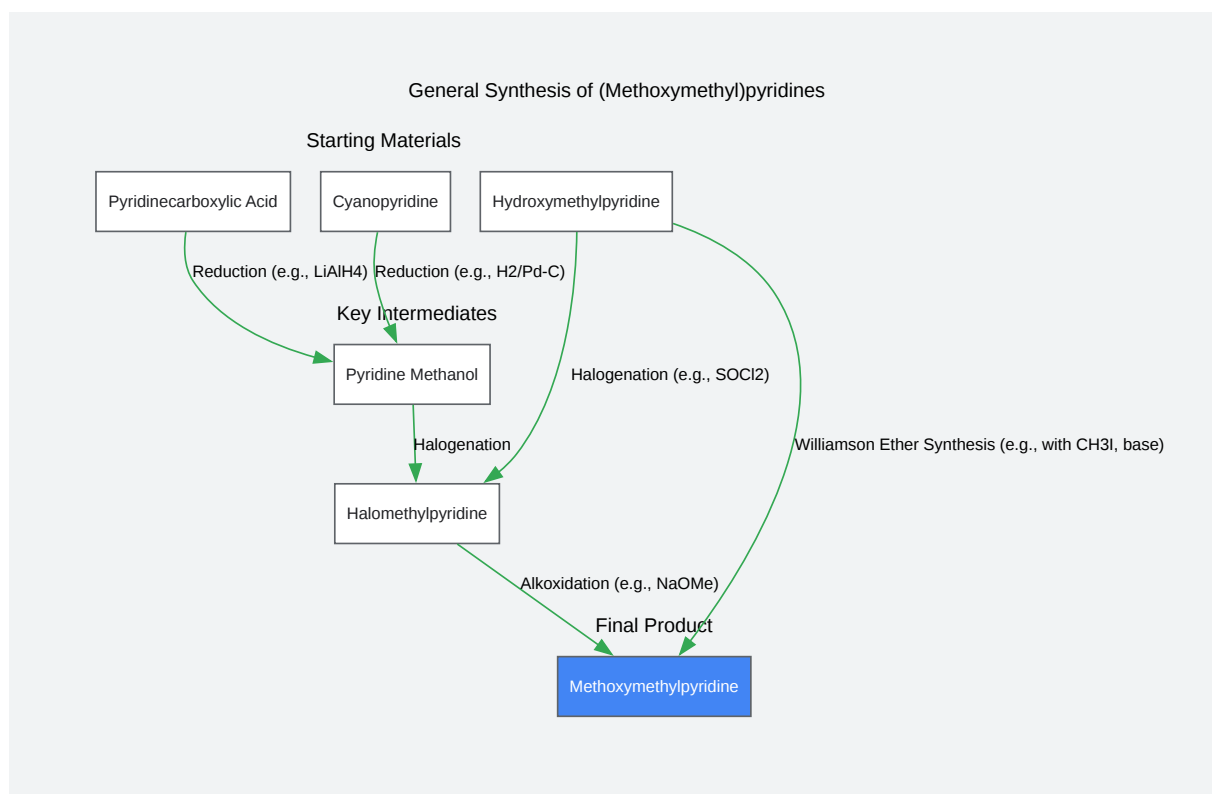
Procedure Outline:

- **Preparation of 1-Methylpyridinium Methyl Sulfate:** Dry pyridine is reacted with dimethyl sulfate. The reaction mixture is heated to ensure completion.
- **Oxidation:** The crude pyridinium salt is dissolved in water and cooled. Separate solutions of potassium ferricyanide and sodium hydroxide are added dropwise while maintaining a low temperature.
- **Extraction and Purification:** The reaction mixture is saturated with potassium carbonate, and the product is extracted with a suitable solvent (e.g., a mixture of alcohol and ether). The solvent is removed, and the residue is distilled under reduced pressure to yield pure 1-methyl-2-pyridone.

General Synthesis of (Methoxymethyl)pyridine Isomers

The synthesis of 2-, 3-, and 4-(methoxymethyl)pyridine can be achieved through various synthetic routes, often starting from the corresponding pyridinecarboxylic acid, cyanopyridine, or hydroxymethylpyridine.

General Workflow for Synthesis of (Methoxymethyl)pyridines:



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Caption: General synthetic routes to (methoxymethyl)pyridines.

Spectroscopic Analysis

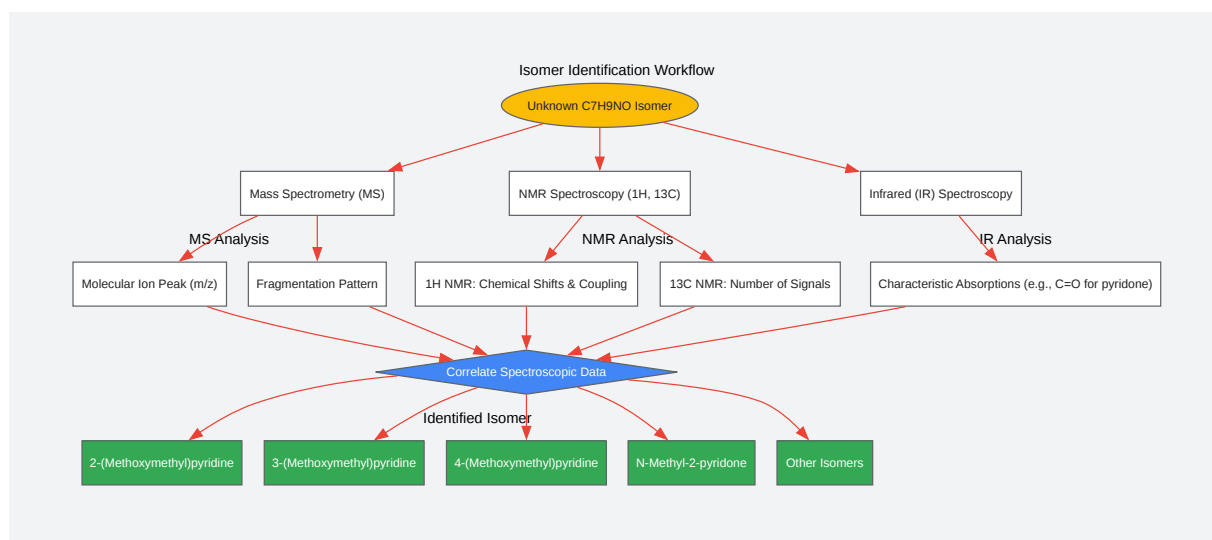
Nuclear Magnetic Resonance (NMR) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful techniques for the identification and characterization of these isomers.

^1H NMR Spectroscopy: The chemical shifts of the pyridine ring protons are indicative of the substituent position. For instance, in 2-substituted pyridines, the proton at the 6-position is typically the most downfield. The methoxymethyl group will show a singlet for the methyl protons and a singlet for the methylene protons.

^{13}C NMR Spectroscopy: The chemical shifts of the carbon atoms in the pyridine ring are also sensitive to the position of the substituent.

GC-MS Analysis: GC can be used to separate the different isomers based on their boiling points and polarities. The mass spectra will show a molecular ion peak corresponding to the molecular weight of the compound (123 g/mol for methoxymethylpyridines) and characteristic fragmentation patterns that can help in identifying the specific isomer.

Logical Workflow for Isomer Identification:



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Caption: A logical workflow for the identification of C₇H₉NO isomers.

Applications in Drug Development and Research

Pyridine derivatives are integral to the development of new therapeutic agents. **2-(Methoxymethyl)pyridine** and its isomers serve as versatile building blocks in the synthesis of more complex molecules with potential biological activity.[4] For example, they can be used in the creation of ligands for coordination chemistry, which are essential in catalysis and material science.[2] The methoxymethyl group can be modified or used as a handle to introduce other functionalities, allowing for the exploration of structure-activity relationships in drug design.

Conclusion

2-(Methoxymethyl)pyridine and its structural isomers are important compounds in the fields of organic synthesis and medicinal chemistry. A thorough understanding of their structures, properties, and synthetic routes is crucial for their effective utilization in research and development. This guide provides a foundational overview to aid scientists and researchers in their work with these valuable pyridine derivatives.

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